

(S)-3-Aminohex-5-enoic acid hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: (S)-3-Aminohex-5-enoic acid hydrochloride

Cat. No.: B555408

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Technical Support Center: (S)-3-Aminohex-5-enoic acid hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **(S)-3-Aminohex-5-enoic acid hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **(S)-3-Aminohex-5-enoic acid hydrochloride**?

A1: For long-term stability, the solid compound should be stored in a tightly sealed container at refrigerated temperatures, between 2-8°C. To prevent moisture absorption, it is advisable to store it in a desiccator or a controlled low-humidity environment.

Q2: How should I handle the compound upon receiving it?

A2: **(S)-3-Aminohex-5-enoic acid hydrochloride** is shipped on ice packs and should be transferred to a refrigerator (2-8°C) immediately upon receipt. Before opening the vial for the first time, allow it to warm to room temperature in a desiccator to prevent condensation of atmospheric moisture onto the product.

Q3: Is (S)-3-Aminohex-5-enoic acid hydrochloride hygroscopic?

A3: As a hydrochloride salt, the compound is potentially hygroscopic, meaning it can absorb moisture from the air. This can lead to clumping of the powder and may accelerate degradation. It is crucial to minimize its exposure to the atmosphere.

Q4: What is the recommended procedure for preparing a stock solution?

A4: To prepare a stock solution, it is recommended to use a high-purity, anhydrous solvent. As an amino acid hydrochloride, it is expected to have good solubility in water. For organic solvents, dimethyl sulfoxide (DMSO) or ethanol may be suitable, though solubility should be tested on a small scale first. To minimize degradation, prepare fresh solutions for each experiment or, if necessary, store aliquoted stock solutions at -20°C or below for short periods.

Q5: How stable are solutions of (S)-3-Aminohex-5-enoic acid hydrochloride?

A5: The stability of the compound in solution is limited. Aqueous solutions can be susceptible to microbial growth and chemical degradation over time. It is strongly recommended to prepare solutions fresh for each use. If storage is unavoidable, filter-sterilize the solution and store in small, tightly capped vials at -20°C for no more than a few weeks. Avoid repeated freeze-thaw cycles.

Q6: What are the potential degradation pathways for this compound?

A6: The primary potential degradation pathways include hydrolysis of the amino acid and oxidation of the terminal double bond, especially if exposed to air, light, or incompatible solvents over extended periods. The presence of moisture can facilitate these degradation processes.

Troubleshooting Guide

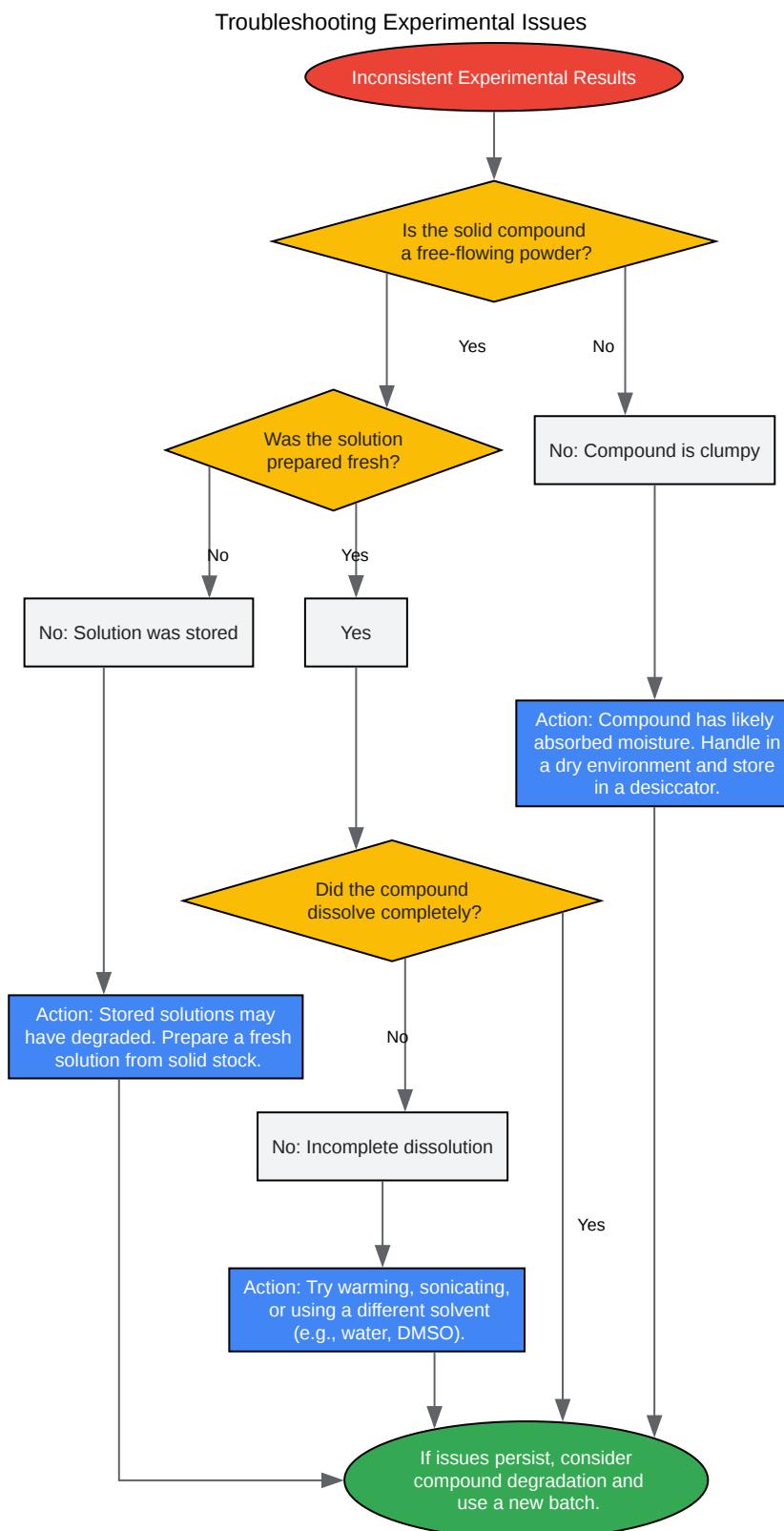
Issue	Possible Cause	Recommended Action
Compound is difficult to weigh accurately/appears clumpy.	The compound has absorbed moisture due to its hygroscopic nature.	Handle the compound in a glove box with a dry atmosphere or work quickly in a low-humidity environment. Use a desiccator for storage. For accurate weighing of a hygroscopic substance, consider weighing the entire vial, dispensing the desired amount, and re-weighing the vial to determine the exact amount used.
Compound does not fully dissolve in the chosen solvent.	The concentration is too high for the selected solvent, or the incorrect solvent is being used.	Try warming the solution gently or sonicating. If solubility is still an issue, consider a different solvent. Amino acid hydrochlorides are generally more soluble in aqueous solutions. ^{[1][2][3]} For organic solvents, DMSO is often a good choice for polar compounds.
Experimental results are inconsistent or unexpected.	The compound may have degraded due to improper storage or handling.	Use a fresh, unopened vial of the compound if possible. Always prepare solutions fresh before use. If you suspect degradation of a stock solution, it is best to discard it and prepare a new one.
Discoloration of the solid compound or solution is observed.	This may be a sign of degradation or contamination.	Do not use the compound if discoloration is observed. Contact the supplier for a replacement.

Data Presentation

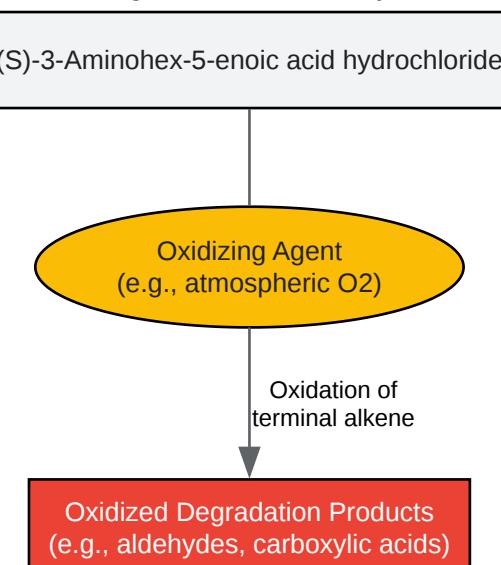
Table 1: Storage and Handling Recommendations for **(S)-3-Aminohex-5-enoic acid hydrochloride**

Parameter	Condition	Notes
Physical Form	Solid (Powder/Crystalline)	
Long-Term Storage Temperature	2-8°C	Refrigerated
Shipping Condition	Ice Pack	Transfer to refrigerator upon receipt.
Hygroscopicity	Potentially Hygroscopic	Minimize exposure to atmospheric moisture.
Light Sensitivity	Not specified, but protect from light as a precaution.	Store in an opaque or amber vial.
Recommended Atmosphere	Inert gas (e.g., Argon, Nitrogen) or in a desiccator.	Especially important after the container has been opened.
Stock Solution Storage	-20°C or -80°C	Prepare fresh if possible. If storing, use aliquots to avoid freeze-thaw cycles.

Mandatory Visualizations



Potential Degradation Pathway: Oxidation

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References

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